

Spectroscopic and Synthetic Insights into 2-(Aminomethyl)-7-bromonaphthalene: A Comparative Guide

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Compound of Interest

Compound Name: 2-(Aminomethyl)-7-bromonaphthalene

Cat. No.: B2522321

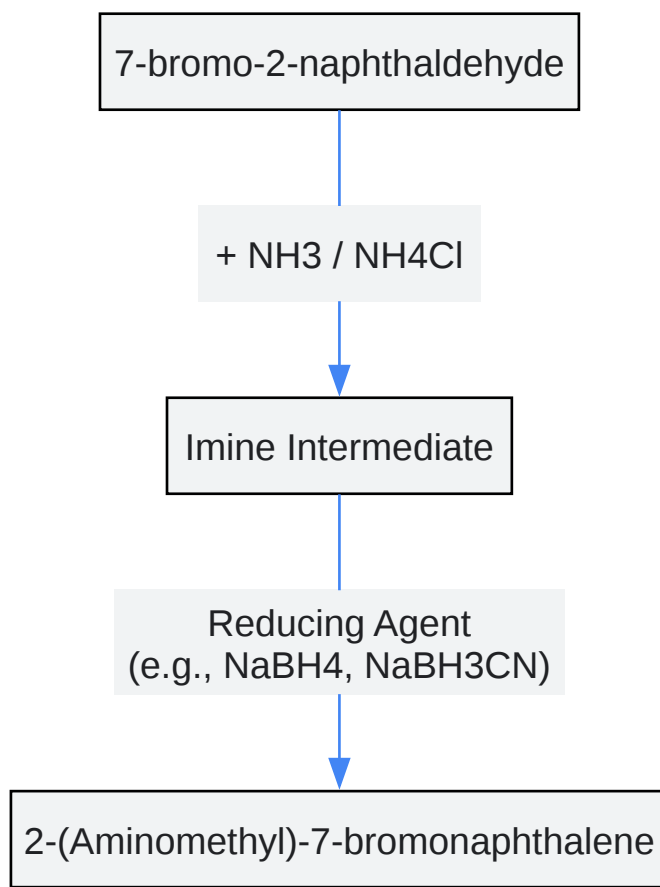
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For researchers, scientists, and drug development professionals, understanding the precise molecular characteristics and synthetic pathways of novel compounds is paramount. This guide provides a detailed examination of **2-(Aminomethyl)-7-bromonaphthalene**, a molecule of interest in medicinal chemistry and materials science. Due to the absence of directly published experimental NMR and mass spectrometry data for this specific compound, this guide offers a comprehensive analysis based on a plausible synthetic route and comparative data from closely related analogues.

Proposed Synthesis: Reductive Amination

A reliable and widely used method for the synthesis of **2-(Aminomethyl)-7-bromonaphthalene** is the reductive amination of 7-bromo-2-naphthaldehyde. This two-step, one-pot reaction involves the formation of an imine intermediate from the aldehyde and an amine source (such as ammonia or an ammonium salt), followed by in-situ reduction to the desired primary amine.

Below is a diagram illustrating the proposed synthetic workflow.



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com